

In-Depth Technical Guide: Physicochemical Properties of 4-Methyl-1-indanone

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Compound of Interest

Compound Name: 4-Methyl-1-indanone

Cat. No.: B1352297

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This guide provides essential physicochemical data for **4-Methyl-1-indanone**, a key intermediate in organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development, presenting the molecular formula and weight in a clear, structured format.

Core Physicochemical Data

4-Methyl-1-indanone is a solid, appearing as a white to light yellow crystal powder. Its fundamental molecular properties are summarized below, providing a quick reference for experimental design and analysis.

Parameter	Value
Molecular Formula	C ₁₀ H ₁₀ O ^[1] ^[2] ^[3]
Molecular Weight	146.19 g/mol ^[1]
Alternate Molecular Weight	146.186 g/mol ^[2]

Experimental Protocols

The determination of the molecular weight and formula of **4-Methyl-1-indanone** is typically achieved through standard analytical chemistry techniques.

Mass Spectrometry for Molecular Weight Determination:

High-resolution mass spectrometry (HRMS) is employed to determine the accurate mass of the compound.

- Sample Preparation: A dilute solution of **4-Methyl-1-indanone** is prepared in a suitable volatile organic solvent, such as methanol or acetonitrile.
- Ionization: The sample is introduced into the mass spectrometer and ionized, commonly using techniques like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- Mass Analysis: The ionized molecules are guided into a mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap), which separates the ions based on their mass-to-charge ratio (m/z).
- Data Interpretation: The resulting mass spectrum will show a peak corresponding to the molecular ion $[M+H]^+$ or $[M]^+$. The high-resolution measurement of this peak allows for the determination of the elemental composition and thus the precise molecular weight.

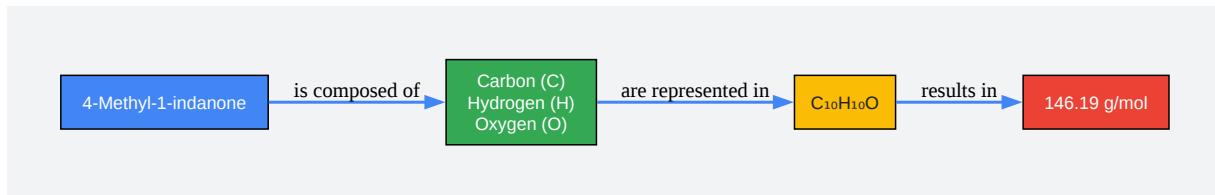
Elemental Analysis for Molecular Formula Determination:

Combustion analysis is a common method to determine the empirical formula, which can then be confirmed as the molecular formula using the molecular weight from mass spectrometry.

- Sample Combustion: A precisely weighed sample of **4-Methyl-1-indanone** is combusted in a furnace in the presence of excess oxygen.
- Gas Separation and Detection: The combustion products (carbon dioxide, water, and other gases) are passed through a series of traps or a gas chromatography column to separate them.
- Quantification: The amounts of carbon dioxide and water are measured using detectors (e.g., thermal conductivity detector).
- Calculation: The percentages of carbon and hydrogen in the original sample are calculated from the masses of carbon dioxide and water produced. The percentage of oxygen is typically determined by difference. These percentages are used to derive the empirical formula.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name, its constituent elements, the resulting molecular formula, and the calculated molecular weight.



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Caption: Relationship between chemical identity, formula, and molecular weight.

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